Solubility of Dicyclohexyl Ketone in Organic Solvents: A Technical Guide

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Compound of Interest	
Compound Name:	Dicyclohexyl ketone
Cat. No.:	B1670488

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This technical guide provides a comprehensive overview of the solubility of **dicyclohexyl ketone** in various organic solvents. Due to the limited availability of direct experimental data, this document focuses on a predictive approach using Hansen Solubility Parameters (HSPs) and provides a detailed experimental protocol for the gravimetric determination of solubility, allowing for practical verification.

Predictive Solubility Analysis using Hansen Solubility Parameters

Hansen Solubility Parameters (HSPs) are a widely used tool for predicting the solubility of a solute in a solvent. The principle is that "like dissolves like," where similarity is quantified by three parameters: δD (dispersion), δP (polar), and δH (hydrogen bonding). The overall difference between the HSPs of a solute and a solvent is given by the Hansen solubility parameter distance (Ra). A smaller Ra value indicates a higher affinity and, therefore, higher predicted solubility.

Estimated Hansen Solubility Parameters for Dicyclohexyl Ketone

As experimental HSP values for **dicyclohexyl ketone** are not readily available in the literature, they have been estimated using the Hoftyzer-Van Krevelen group contribution method. This

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method calculates the HSPs based on the summation of contributions from the molecule's constituent functional groups.

The **dicyclohexyl ketone** molecule is comprised of the following groups:

- 10 methylene groups (-CH2-)

- 2 methine groups (>CH-)

- 1 ketone group (>C=O)

The molar volume (Vm) is a required parameter for this calculation and is estimated from the molar mass (M) and density (ρ) of **dicyclohexyl ketone**.

- Molar Mass (M): 194.31 g/mol

- Density (ρ): 0.986 g/mL

- Estimated Molar Volume (Vm): 197.07 cm³/mol

Based on the group contributions for Fd (dispersion), Fp (polar), and Eh (hydrogen bonding), the estimated Hansen Solubility Parameters for **dicyclohexyl ketone** are presented in Table 1.

Parameter	Value (MPa½)
δD (Dispersion)	17.8
δP (Polar)	3.5
δH (Hydrogen Bonding)	4.0
δt (Total)	18.7

Table 1: Estimated Hansen Solubility Parameters for **Dicyclohexyl Ketone**.

Predicted Solubility in Common Organic Solvents

The predicted solubility of **dicyclohexyl ketone** in a range of common organic solvents was determined by calculating the Hansen solubility parameter distance (Ra) between

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dicyclohexyl ketone and each solvent. A smaller Ra value suggests better solubility. The results are summarized in Table 2, ordered from the most to the least favorable predicted solubility.

Solvent	δD (MPa½)	δP (MPa½)	δH (MPa½)	Ra (Predicted Solubility)
Tetrahydrofuran	16.8	5.7	8.0	5.0
Diethyl Ether	14.5	2.9	5.1	5.1
Cyclohexanone	17.8	6.3	5.1	5.2
Methyl Ethyl Ketone	16.0	9.0	5.1	6.4
Acetone	15.5	10.4	7.0	8.1
Toluene	18.1	1.4	2.0	8.2
Benzene	18.4	0.0	2.0	9.0
Dichloromethane	17.0	7.3	7.1	9.2
Ethyl Acetate	15.8	5.3	7.2	9.3
Chloroform	17.8	3.1	5.7	9.4
Cyclohexane	16.8	0.0	0.2	10.1
n-Hexane	14.9	0.0	0.0	11.2
Isopropanol	15.8	6.1	16.4	12.8
Ethanol	15.8	8.8	19.4	16.4
Methanol	14.7	12.3	22.3	21.0
Acetonitrile	15.3	18.0	6.1	21.2
Dimethyl Sulfoxide (DMSO)	18.4	16.4	10.2	21.8
Water	15.5	16.0	42.3	41.2

Table 2: Predicted Solubility of **Dicyclohexyl Ketone** in Common Organic Solvents based on Hansen Solubility Parameter Distance (Ra). A smaller Ra value indicates higher predicted solubility.

Experimental Protocol for Solubility Determination

The following section details the gravimetric "shake-flask" method, a reliable and widely accepted protocol for determining the solubility of a solid compound in a liquid solvent.

Materials and Equipment

- **Dicyclohexyl ketone** (solute)

- Selected organic solvents

- Analytical balance (accurate to ±0.1 mg)

- Vials with screw caps

- Constant temperature orbital shaker or water bath

- Syringes and syringe filters (chemically compatible with the solvents)

- Pre-weighed evaporation dishes or vials

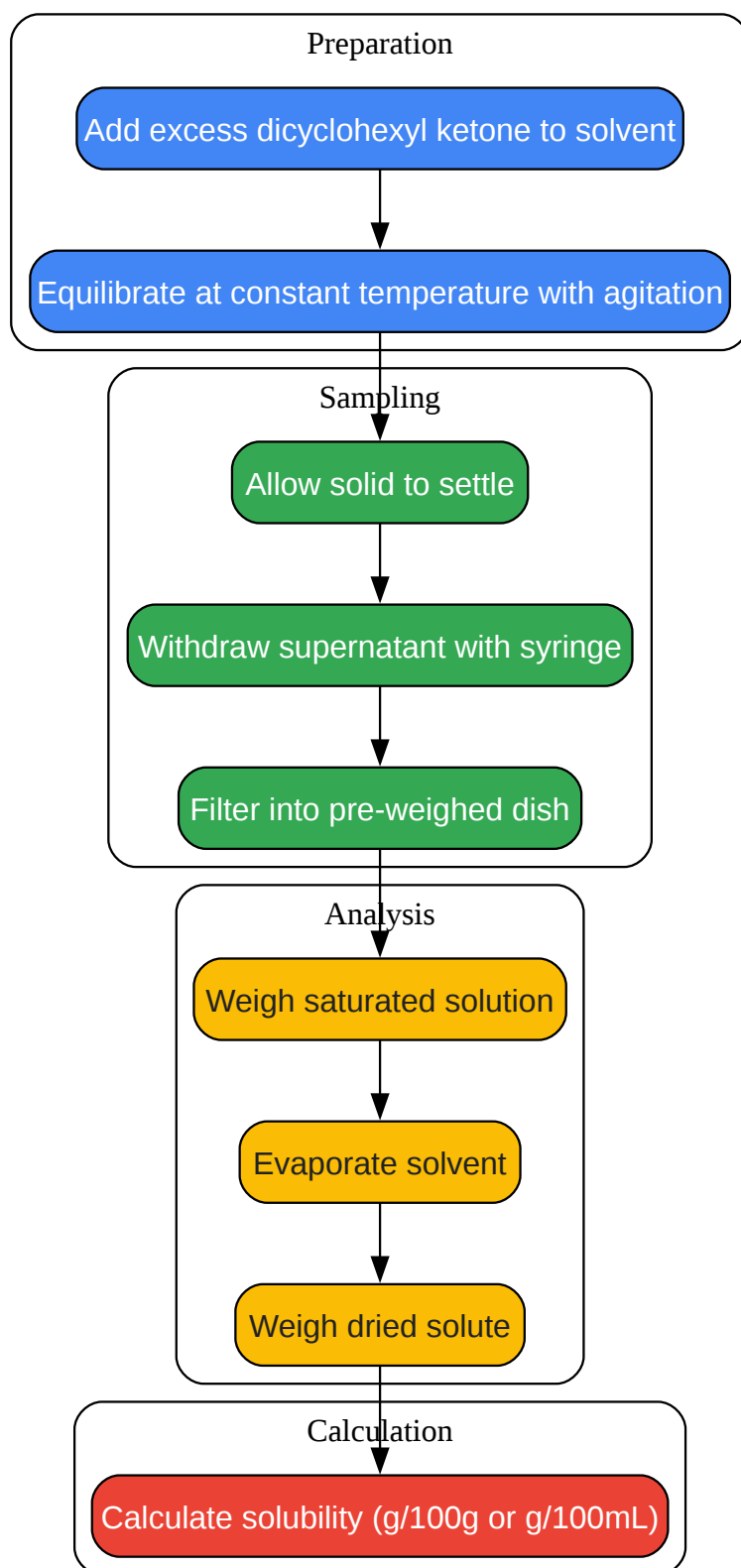- Oven or vacuum oven for drying

Procedure

- Preparation of Saturated Solution:

  - Add an excess amount of **dicyclohexyl ketone** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.

  - Seal the vials tightly to prevent solvent evaporation.

  - Place the vials in a constant temperature orbital shaker or water bath set to the desired experimental temperature (e.g., 25 °C).

- Agitate the mixture for a sufficient period to reach equilibrium. A typical duration is 24 to 48 hours. It is advisable to perform a preliminary experiment to determine the time required to reach equilibrium by taking samples at different time points (e.g., 12, 24, 36, and 48 hours) and analyzing the concentration.

- Sample Collection and Filtration:

  - Once equilibrium is reached, allow the vials to stand undisturbed at the constant temperature for a short period to allow the excess solid to settle.

  - Carefully draw a known volume of the supernatant (the clear, saturated solution) using a syringe.

  - Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporation dish or vial. This step is critical to remove any undissolved solid particles.

- Gravimetric Analysis:

  - Record the exact weight of the filtered saturated solution.

  - Place the evaporation dish in an oven at a temperature sufficient to evaporate the solvent without degrading the **dicyclohexyl ketone**. A vacuum oven at a lower temperature is preferable to minimize the risk of degradation.

  - Continue drying until a constant weight of the **dicyclohexyl ketone** residue is achieved.

  - Record the final weight of the dish and the dried solute.

- Calculation of Solubility:

  - Calculate the mass of the dissolved **dicyclohexyl ketone** by subtracting the initial weight of the empty dish from the final weight of the dish with the dried residue.

  - Calculate the mass of the solvent by subtracting the mass of the dissolved **dicyclohexyl ketone** from the total mass of the filtered saturated solution.

  - Express the solubility in desired units, such as g/100 g of solvent or g/100 mL of solvent (requires the density of the solvent at the experimental temperature).
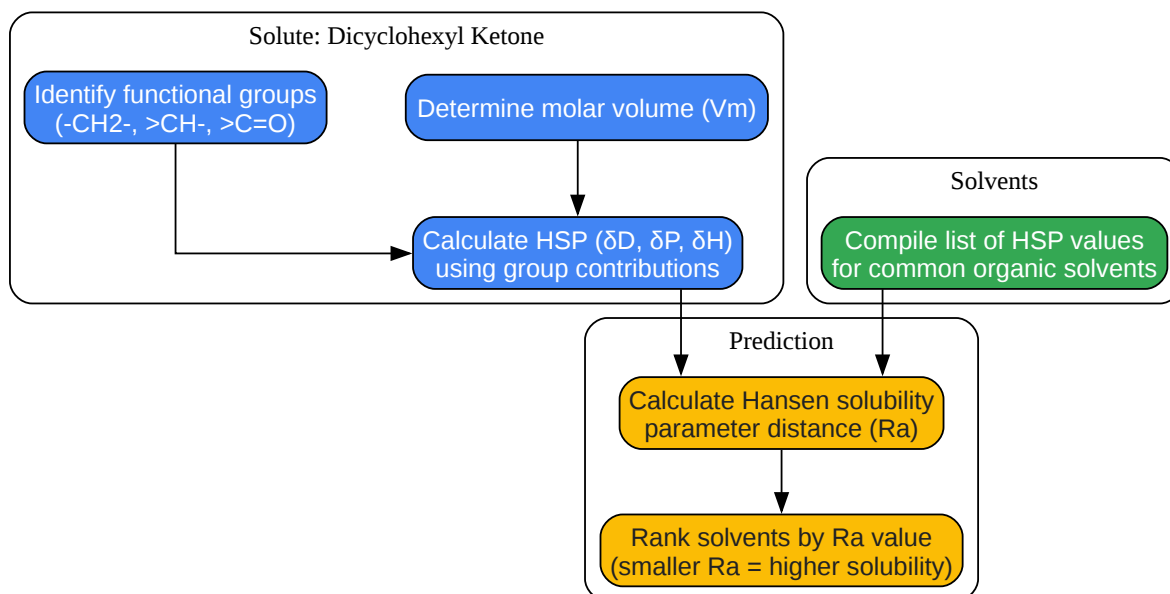
Visualizations

The following diagrams illustrate the workflows for both the predictive and experimental determination of **dicyclohexyl ketone** solubility.

Preparation

Add excess dicyclohexyl ketone to solvent

Equilibrate at constant temperature with agitation

Sampling

Allow solid to settle

Withdraw supernatant with syringe

Filter into pre-weighed dish

Analysis

Weigh saturated solution

Evaporate solvent

Weigh dried solute

Calculation

Calculate solubility (g/100g or g/100mL)

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Caption: Experimental workflow for gravimetric solubility determination.

Caption: Predictive workflow for solubility using Hansen Solubility Parameters.

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